

Akt Inhibitor VIII: A Comprehensive Isoform Selectivity Profile

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Compound of Interest

Compound Name: Akt inhibitor VIII

Cat. No.: B1665199

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This technical guide provides an in-depth analysis of the isoform selectivity profile of **Akt inhibitor VIII** (also known as AKTi-1/2). This cell-permeable, allosteric inhibitor targets the three isoforms of the serine/threonine kinase Akt (Akt1, Akt2, and Akt3), which are crucial nodes in the PI3K/Akt signaling pathway involved in cell survival, growth, proliferation, and metabolism. Understanding the differential inhibitory activity of this compound against each isoform is critical for its application in research and potential therapeutic development.

Quantitative Selectivity Profile

Akt inhibitor VIII exhibits a distinct selectivity profile, with a clear preference for Akt1 over the other isoforms. The inhibitory potency is most pronounced against Akt1, followed by Akt2, and significantly lower for Akt3. This differential activity is summarized by the half-maximal inhibitory concentration (IC50) values presented below.

Target Isoform	IC50 (nM)
Akt1	58
Akt2	210
Akt3	2119 - 2200

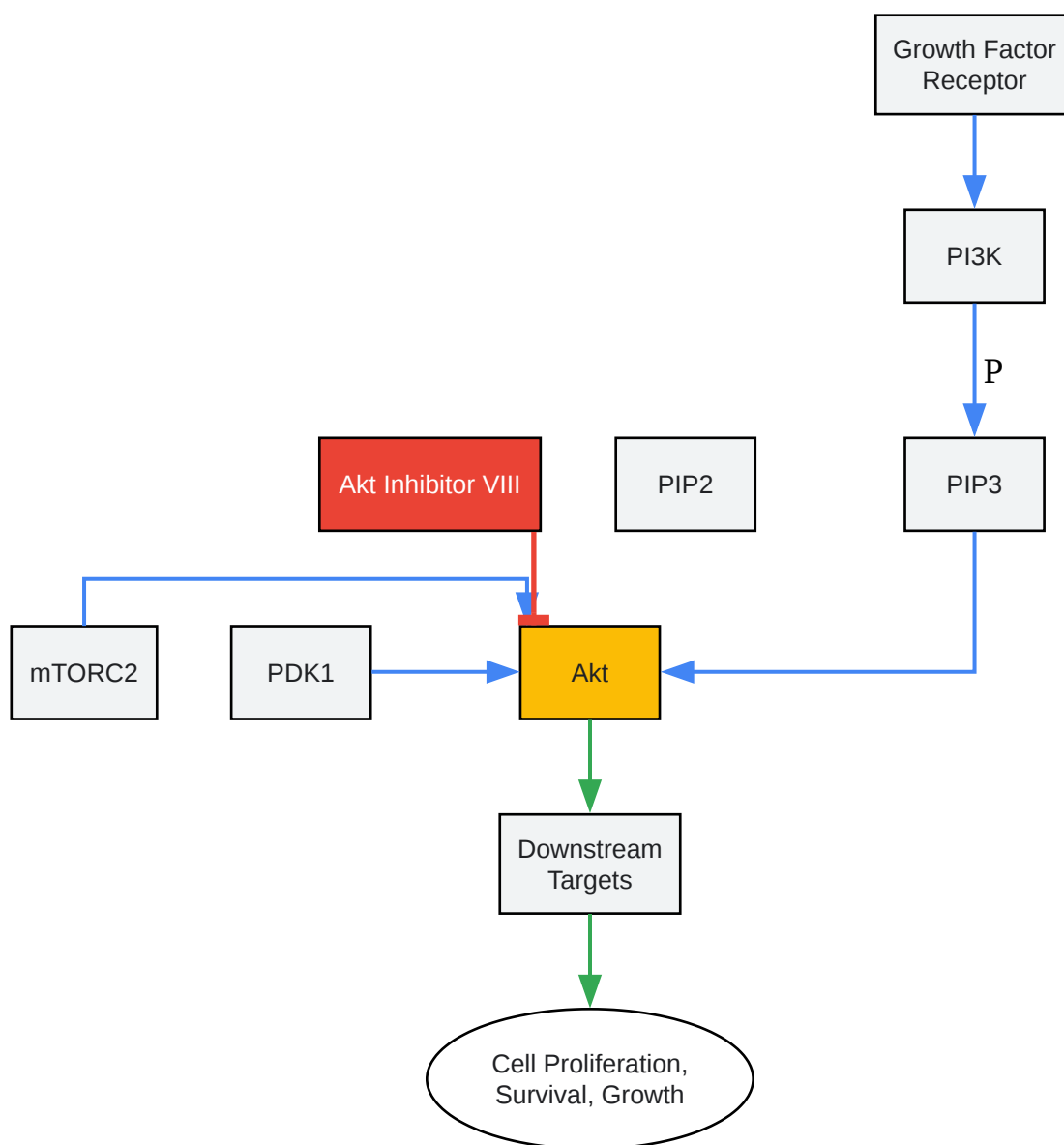
Note: The IC50 values are derived from in vitro kinase assays and represent the concentration of the inhibitor required to reduce the enzyme's activity by 50%.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

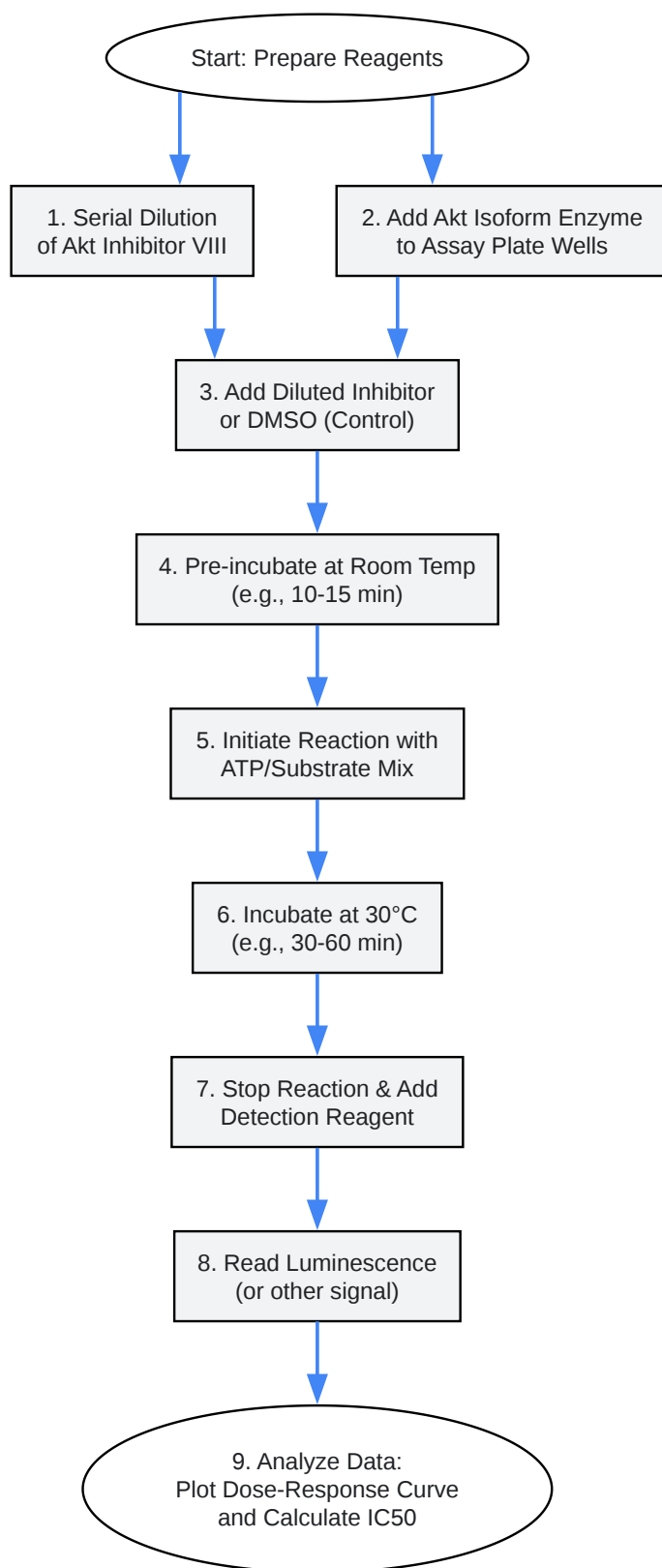
Mechanism of Action

Akt inhibitor VIII is an allosteric inhibitor, meaning it binds to a site on the enzyme distinct from the ATP-binding pocket.[\[2\]](#)[\[4\]](#) Its mechanism is dependent on the pleckstrin homology (PH) domain of the Akt kinase.[\[5\]](#)[\[6\]](#) This mode of action contributes to its selectivity over other kinases.[\[1\]](#)

Signaling Pathway Context

The PI3K/Akt pathway is a critical intracellular signaling cascade. Upon activation by growth factors, PI3K phosphorylates PIP2 to PIP3. Akt is then recruited to the plasma membrane via its PH domain, where it is activated by PDK1 and mTORC2. Activated Akt proceeds to phosphorylate a multitude of downstream targets, regulating key cellular processes. **Akt inhibitor VIII** intervenes by binding to Akt, preventing its proper activation and subsequent downstream signaling.





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